

Application Notes and Protocols for LC-MS/MS

Detection of Clomeprop

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Compound of Interest

Compound Name:	Clomeprop
CAS No.:	84496-56-0
Cat. No.:	B166949

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This document provides a detailed analytical method for the detection and quantification of **Clomeprop** and its primary metabolite, **Clomeprop** acid, in various matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocols are designed to deliver high sensitivity and selectivity for residue analysis in complex samples.

Introduction

Clomeprop is a phenoxy herbicide used for post-emergence control of broadleaf weeds in cereal crops. Monitoring its residue levels in agricultural products and environmental samples is crucial for ensuring food safety and assessing environmental impact. LC-MS/MS offers a robust and sensitive platform for the selective detection and quantification of **Clomeprop** and its metabolites.^{[1][2]} This application note outlines a validated method for the analysis of **Clomeprop**, including sample preparation, chromatographic separation, and mass spectrometric detection.

Principle of the Method

The analytical method involves the extraction of **Clomeprop** and **Clomeprop** acid from the sample matrix using an organic solvent mixture under acidic conditions.[1][3] The extract is then subjected to a clean-up procedure to remove interfering matrix components.[1][3] The purified extract is analyzed by LC-MS/MS operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity for the target analytes.[2][4][5] Quantification is achieved by comparing the peak areas of the analytes in the sample to those of a calibration curve prepared with certified reference standards.[3]

Reagents and Materials

- Solvents: Acetone, n-hexane, acetonitrile (LC-MS grade)
- Acids: Hydrochloric acid (HCl), Acetic acid
- Salts: Sodium chloride (NaCl)
- Reference Standards: **Clomeprop** ($\geq 97\%$ purity), **Clomeprop** acid ($\geq 99\%$ purity)[3]
- Solid Phase Extraction (SPE) Cartridges: Trimethylaminopropylsilanized silica gel and ethylenediamine-N-propylsilanized silica gel cartridges (or SAX and PSA cartridges)[1][3]
- LC-MS/MS System: A liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.

Experimental Protocols

Sample Preparation

The following protocol is a general guideline and may require optimization based on the specific sample matrix.

4.1.1. Extraction[1][3]

- Weigh 10.0 g of the homogenized sample into a centrifuge tube.
- Add 100 mL of an acetone/n-hexane (1:2, v/v) mixture.
- Add 6 mL of 1 mol/L hydrochloric acid.

- Add 8 g of sodium chloride.
- Homogenize the mixture for 5 minutes.
- Centrifuge at 3,000 rpm for 5 minutes and collect the organic layer.
- Repeat the extraction of the residue with another 100 mL of acetone/n-hexane.
- Combine the organic layers and adjust the final volume to 200 mL with acetone/n-hexane.

4.1.2. Liquid-Liquid Partitioning (Defatting)[1][3]

- Take a 20 mL aliquot of the extract.
- Concentrate the aliquot to dryness at a temperature below 40°C.
- Dissolve the residue in 20 mL of n-hexane.
- Extract the n-hexane solution three times with 20 mL of acetonitrile saturated with n-hexane.
- Combine the acetonitrile extracts and concentrate to dryness at a temperature below 40°C.

4.1.3. Solid Phase Extraction (SPE) Clean-up[1][3]

- Connect an ethylenediamine-N-propylsilanized silica gel cartridge below a trimethylaminopropylsilanized silica gel cartridge.
- Condition the cartridges sequentially with 10 mL of methanol, 10 mL of acetone, and 10 mL of n-hexane.
- Dissolve the residue from the partitioning step in 3 mL of acetone/n-hexane (1:49, v/v) and load it onto the conditioned cartridges.
- Elute the analytes and collect the eluate.
- The eluate is then ready for LC-MS/MS analysis.

LC-MS/MS Analysis

4.2.1. Liquid Chromatography (LC) Conditions^[3]

- Column: Octadecylsilanized silica gel (e.g., C18), 2.1 mm internal diameter, 100 mm length, 3.5 µm particle size.
- Column Temperature: 40°C.
- Mobile Phase A: 0.01% Acetic acid in water.
- Mobile Phase B: 0.01% Acetic acid in acetonitrile.
- Gradient Elution:
 - 0-0.5 min: 50% B
 - 0.5-6.0 min: Linear gradient to 90% B
 - 6.0-8.0 min: Hold at 90% B
- Flow Rate: 0.2 mL/min.
- Injection Volume: 10 µL.

4.2.2. Mass Spectrometry (MS) Conditions^[3]

- Ionization Mode: Electrospray Ionization (ESI), Positive for **Clomeprop**, Negative for **Clomeprop** acid.
- Monitoring Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Clomeprop	324	120	-
326	120		
Clomeprop acid	247	175	-
249	177		

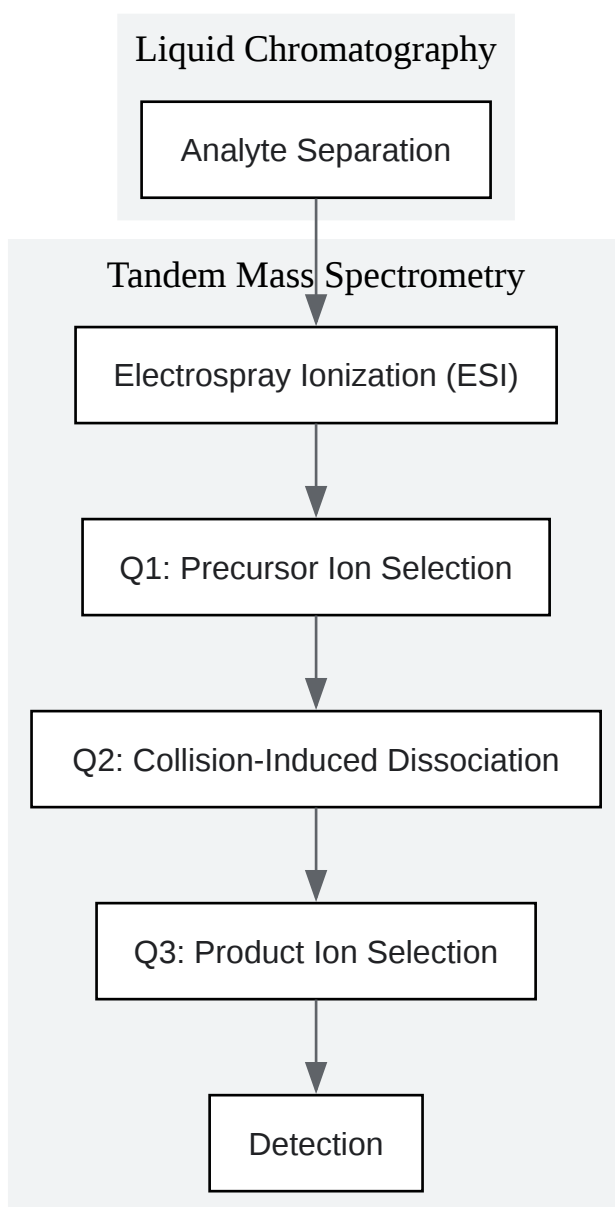
Quantitative Data Summary

The following table summarizes the quantitative performance of the described method.

Parameter	Clomeprop	Clomeprop acid	Reference
Limit of Quantification (LOQ)	0.01 mg/kg	0.01 mg/kg (as clomeprop)	[3]
0.002 mg/kg	0.00154 mg/kg (0.002 mg/kg as clomeprop)	[1]	
Average Recovery	81-97%	93-101%	[1]
Repeatability (RSD)	2.1-14%	1.3-4.0%	[1]

Diagrams

Experimental Workflow



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